Comparative Guide: Disperse Orange 118 vs. Standard Azo Dyes for Textile Applications

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Compound of Interest

Compound Name:	*Disperse orange 118*
CAS No.:	*158571-45-0*
Cat. No.:	*B1176455*

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Executive Summary

Disperse Orange 118 (DO 118) represents a class of modern monoazo disperse dyes engineered for high-performance polyester dyeing.[1] Unlike legacy low-energy dyes (e.g., Disperse Orange 3), DO 118 is designed to meet the rigorous demands of high-temperature (HT) exhaust dyeing and continuous thermosol processes.[1]

This guide provides a technical comparison of DO 118 against industry standards Disperse Orange 30 (DO 30) and Disperse Orange 25 (DO 25).[1] We analyze the physicochemical properties, dyeing kinetics, fastness profiles, and toxicological implications relevant to both textile application and safety assessment.[1]

Chemical Identity & Structural Classification[1]

Disperse dyes are non-ionic colorants with low water solubility, requiring dispersion systems for application.[1] The azo chromophore (-N=N-) is central to the color yield and photostability of this group.[1]

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Feature	Disperse Orange 118	Disperse Orange 30	Disperse Orange 25
CAS Number	158571-45-0	5621-31-4	31482-56-1
Chromophore	Monoazo	Monoazo (Heterocyclic)	Monoazo
Energy Class	High Energy (S/SE Type)	High Energy (S Type)	Medium Energy (SE Type)
Molecular Character	Hydrophobic, planar structure optimized for PET affinity.[1]	Contains dichloronitro moiety for enhanced sublimation fastness.[1]	Cyanoethyl-substituted amine for balance of leveling and fastness.[1]
Primary Application	High-fastness polyester, automotive textiles, microfiber.[1]	Industry standard for dark shades and blends.[1]	General-purpose polyester and acetate.[1][2]

> *Technical Insight: The "Energy Class" dictates the dyeing temperature and migration properties. DO 118, being a high-energy dye, requires temperatures >130°C for full diffusion but offers superior resistance to sublimation during post-dyeing heat setting compared to DO 25.[1]*

Performance Comparison: Fastness & Application

The selection of DO 118 over alternatives is often driven by the need for brightness combined with wet fastness.[1] While DO 30 is the workhorse for duller, deep oranges and browns, DO 118 offers a cleaner chromaticity.[1]

Fastness Data (ISO 105 Standards)

Note: Ratings are on a scale of 1-5 (5 = Excellent), except Light Fastness which is 1-8 (8 = Excellent).

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Property	Test Method	Disperse Orange 118	Disperse Orange 30	Disperse Orange 25
Light Fastness	ISO 105-B02	6 (Very Good)	6	5-6
Sublimation (180°C)	ISO 105-P01	4-5 (Excellent)	4-5	3-4
Washing (60°C)	ISO 105-C06	4-5	4-5	4
Perspiration (Acid/Alk)	ISO 105-E04	5	5	4-5
Thermomigration	Proprietary	Low	Low-Medium	Medium

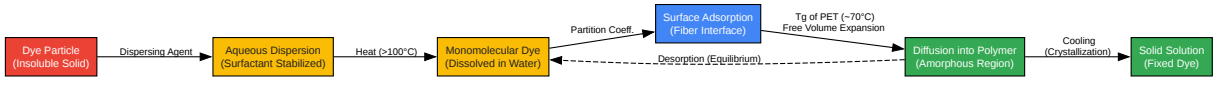
Analysis:

- Sublimation: DO 118 exhibits superior thermal stability compared to DO 25.[1] This is critical for fabrics undergoing heat-setting or molding (e.g., automotive seats).[1]
- Thermomigration: DO 30 can suffer from thermomigration (dye moving to the fiber surface during storage), leading to wash fastness deterioration.[1] DO 118 is engineered to minimize this phenomenon through optimized steric bulk.

Mechanistic Workflow: The Solid Solution Model

Dyeing polyester with disperse dyes follows the Solid Solution Mechanism.[1] The dye must transition from a solid dispersion in water to a molecular solution, adsorb onto the fiber surface, and diffuse into the amorphous regions of the polyethylene terephthalate (PET) polymer.[1]

Visualization: High-Temperature Dyeing Pathway



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Caption: The thermodynamic pathway of disperse dyeing. High temperature (130°C) is required to increase the solubility of the dye and the segmental mobility of the PET chain (above Tg).[1]

Experimental Protocol: High-Temperature (HT) Dyeing

For researchers validating DO 118 performance, the following protocol ensures reproducible lab-scale results.

Objective: Comparative evaluation of exhaustion and fixation at 130°C.

Materials:

- Substrate: 100% Polyester interlock knit (scoured).
- Dye: **Disperse Orange 118** (crude or commercial press cake).
- Auxiliaries: Anionic dispersing agent (e.g., Naphthalene sulfonic acid condensate), Acetic acid (pH control).[1]

Workflow:

- Bath Preparation:
  - Liquor Ratio: 1:10 to 1:20.[1]
  - Chemicals:
    - Dispersing Agent: 1.0 g/L[3]
    - Acetic Acid: Adjust to pH 4.5–5.5 (Crucial for azo stability).[1]
    - Dye: 2.0% on weight of fabric (owf).[1]
- Dispersion:
  - Paste the dye with a small amount of warm water (40°C) and dispersing agent.[1] Dilute and filter through a fine mesh before adding to the bath.

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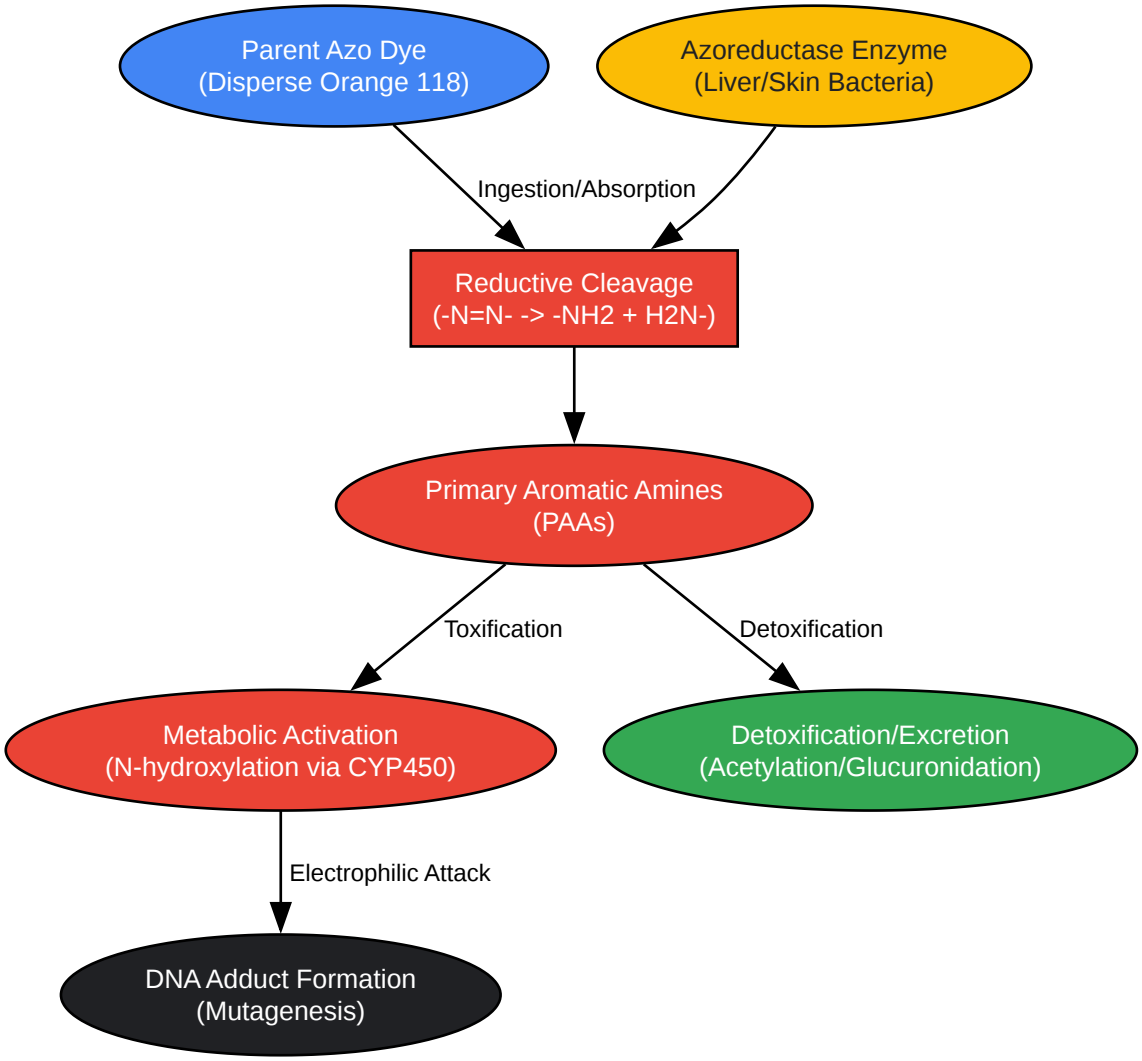
- Dyeing Cycle (HT Method):
  - Start: 50°C.
  - Ramp 1: Heat to 130°C at 1.5°C/min. (Critical zone: 70°C–110°C where rapid exhaustion occurs).[1]
  - Hold: Maintain 130°C for 45–60 minutes.
  - Cool: Cool to 70°C at 2.5°C/min.
- Reduction Clearing (RC):
  - Purpose: Remove unfixed surface dye to ensure valid fastness testing.[1]
  - Bath: Sodium Hydrosulfite (2 g/L) + Sodium Hydroxide (2 g/L, 38°Bé).
  - Conditions: 70°C for 20 minutes.
  - Rinse: Hot rinse -> Cold rinse -> Neutralize with acetic acid.[1]

Toxicology & Drug Development Relevance[1]

For professionals in drug development and toxicology, azo dyes present a specific concern: Reductive Cleavage.[1] The azo linkage (-N=N-) can be metabolically reduced by azoreductase enzymes (found in liver and skin microbiome) into primary aromatic amines (PAAs).[1][4]

Metabolic Activation Pathway[1]

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Caption: The potential toxification pathway of azo dyes.[1][4][5] Modern dyes like DO 118 are structurally screened to ensure cleavage products are not restricted amines (e.g., benzidine).[1]

Safety Profile of DO 118

- Mutagenicity: Unlike the older Disperse Orange 1, which is a known mutagen (positive Ames test) and sensitizer, modern high-energy dyes like DO 118 are typically designed with bulky substituents (e.g., long alkyl chains or heterocyclic rings) that hinder enzymatic reduction or yield non-genotoxic amines.[1]

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- Regulatory Status: DO 118 is generally compliant with Oeko-Tex Standard 100, provided the cleavage products do not include the 24 restricted arylamines (Regulation EC 1907/2006 REACH).[1]

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